

# Personal protective equipment for handling SRPIN803

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## Compound of Interest

Compound Name: SRPIN803

Cat. No.: B610994

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## Essential Safety and Handling Guide for SRPIN803

For researchers, scientists, and drug development professionals, ensuring safe laboratory practices is paramount. This guide provides essential, immediate safety and logistical information for handling **SRPIN803**, a potent CK2 and SRPK1 dual inhibitor. Adherence to these procedures is critical for minimizing risk and ensuring a safe research environment.

## Personal Protective Equipment (PPE)

The following table summarizes the required personal protective equipment for handling **SRPIN803**. Consistent and correct use of this equipment is mandatory to prevent exposure.

PPE Category	Recommended Equipment
Eye Protection	Chemical safety goggles or a face shield.
Hand Protection	Chemical-resistant gloves (e.g., nitrile, neoprene).
Body Protection	Laboratory coat.
Respiratory	Use only in areas with appropriate exhaust ventilation. A NIOSH-approved respirator may be required for handling large quantities or in case of inadequate ventilation.

## Operational Plan for Handling SRPIN803

This section outlines the procedural, step-by-step guidance for the safe handling of **SRPIN803** from receipt to disposal.

### 1. Receiving and Storage:

- Upon receipt, visually inspect the container for any damage or leaks.
- Store the container in a cool, well-ventilated area, away from direct sunlight and sources of ignition.[\[1\]](#)
- Keep the container tightly sealed when not in use.[\[1\]](#)

### 2. Handling and Use:

- All handling of **SRPIN803** should be conducted within a properly functioning chemical fume hood to ensure adequate ventilation.[\[1\]](#)
- Avoid the formation of dust and aerosols.[\[1\]](#)
- Prevent all contact with eyes and skin by wearing the appropriate PPE.[\[1\]](#)
- Avoid inhalation of any vapors, mists, or dust.[\[1\]](#)

### 3. Accidental Release Measures:

- In the event of a spill, immediately evacuate personnel to a safe area.[\[1\]](#)
- Ensure the area is well-ventilated.
- Wear full personal protective equipment, including respiratory protection if necessary.[\[1\]](#)
- For liquid spills, absorb the solution with a finely-powdered, liquid-binding material such as diatomite or universal binders.[\[1\]](#)
- For solid spills, carefully sweep or scoop the material to avoid creating dust.
- Decontaminate the affected surfaces and equipment by scrubbing with alcohol.[\[1\]](#)
- Collect all contaminated materials in a sealed container for proper disposal.[\[1\]](#)

### 4. First Aid Measures:

- If inhaled: Move the person to fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration and seek immediate medical attention.
- In case of skin contact: Immediately wash the affected area with soap and plenty of water.
- In case of eye contact: Rinse thoroughly with plenty of water for at least 15 minutes and consult a physician.
- If swallowed: Wash out the mouth with water. Do NOT induce vomiting. Call a physician.[\[1\]](#)

### 5. Fire Fighting Measures:

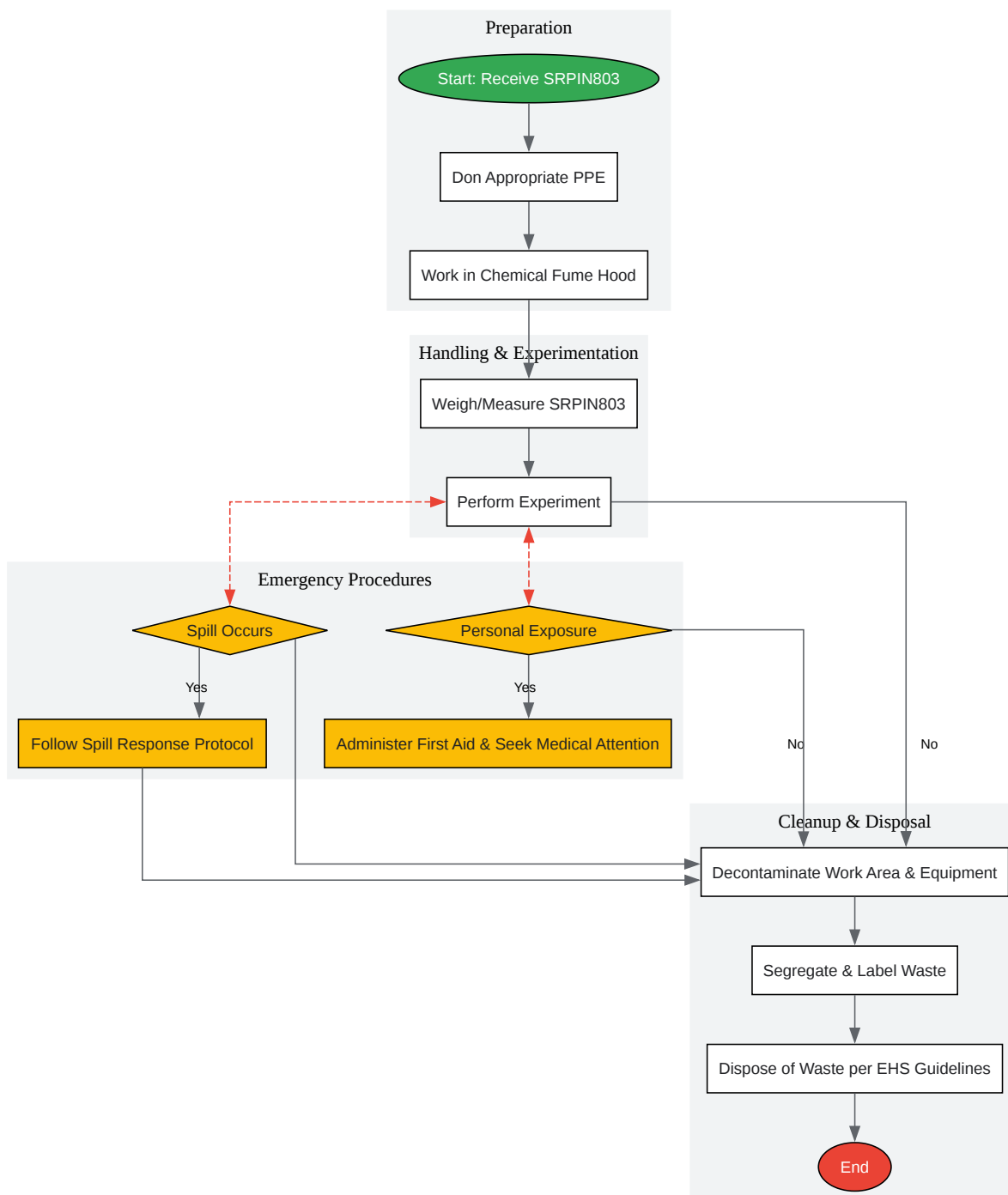
- Use water spray, dry chemical, foam, or a carbon dioxide fire extinguisher.[\[1\]](#)
- During a fire, irritant fumes may be emitted.[\[1\]](#)
- Firefighters should wear self-contained breathing apparatus and full protective clothing.[\[1\]](#)

### 6. Disposal Plan:

- Dispose of all waste materials, including contaminated PPE and spill cleanup materials, in accordance with local, state, and federal regulations.
- Do not allow the product to enter drains or water courses.[\[1\]](#)
- Consult with your institution's environmental health and safety (EHS) department for specific disposal protocols.

## Experimental Workflow for Safe Handling

The following diagram illustrates the key steps and decision points for the safe handling of **SRPIN803** in a laboratory setting.



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## References

- 1. [file.medchemexpress.com](https://file.medchemexpress.com) [[file.medchemexpress.com](https://file.medchemexpress.com)]
- To cite this document: BenchChem. [Personal protective equipment for handling SRPIN803]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b610994#personal-protective-equipment-for-handling-srpin803>]

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